

# 7-Ethoxyrosmanol: A Technical Guide to its Synthesis and Characterization

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## Compound of Interest

Compound Name: 7-Ethoxyrosmanol

Cat. No.: B2580148

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This in-depth technical guide provides a comprehensive overview of the semi-synthesis and characterization of **7-Ethoxyrosmanol**, a phenolic diterpene with potential therapeutic applications. This document details the experimental protocols for its preparation from carnosol, summarizes its key analytical data, and explores its biological activity, including a visualized signaling pathway.

## Physicochemical Properties and Characterization

**7-Ethoxyrosmanol** is a solid with a molecular formula of  $C_{22}H_{30}O_5$  and a molecular weight of 374.47 g/mol. Its purity is typically greater than 98.00%. The compound is identified by the CAS Number 111200-01-2. Detailed characterization data is crucial for confirming the identity and purity of synthesized **7-Ethoxyrosmanol**. The following tables summarize the expected spectroscopic data.

Parameter	Value
Molecular Formula	C22H30O5
Molecular Weight	374.47 g/mol
CAS Number	111200-01-2
Appearance	Solid
Purity	>98.00%

Table 1: Physicochemical Properties of **7-Ethoxyrosmanol**

Note: Specific experimental values for  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and Mass Spectrometry for **7-Ethoxyrosmanol** are not publicly available in the referenced literature. The tables below are structured to be populated with experimental data upon analysis.

$^1\text{H}$ NMR (Proton NMR) Data	
Chemical Shift ( $\delta$ ) ppm	Integration, Multiplicity, Coupling Constant (J)
Expected Aromatic Protons	
Expected Aliphatic Protons	
Expected Ethoxy Group Protons	

Table 2:  $^1\text{H}$  NMR Spectral Data for **7-Ethoxyrosmanol**

$^{13}\text{C}$ NMR (Carbon NMR) Data	
Chemical Shift ( $\delta$ ) ppm	Carbon Type
Expected Aromatic Carbons	
Expected Carbonyl Carbon	
Expected Aliphatic Carbons	
Expected Ethoxy Group Carbons	

Table 3:  $^{13}\text{C}$  NMR Spectral Data for **7-Ethoxyrosmanol**

Mass Spectrometry (MS) Data	
m/z	Relative Intensity (%)
Molecular Ion Peak $[\text{M}]^+$	
Major Fragment Ions	

Table 4: Mass Spectrometry Fragmentation Data for **7-Ethoxyrosmanol**

## Experimental Protocols

The following section details the semi-synthesis of **7-Ethoxyrosmanol** from the abundant natural product, carnosol.

### Semi-synthesis of 7-Ethoxyrosmanol from Carnosol

This procedure is based on the methodology for the semi-synthesis of rosmanol and its derivatives.

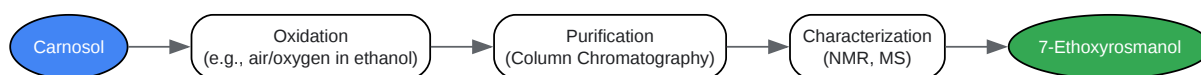
#### Materials:

- Carnosol
- Ethanol
- Suitable solvent (e.g., dichloromethane)
- Oxidizing agent (e.g., air, oxygen)
- Purification reagents (e.g., silica gel for column chromatography)

#### Procedure:

- Dissolution: Dissolve carnosol in a suitable solvent such as ethanol.

- **Oxidation:** The solution of carnosol is subjected to oxidation. This can be achieved by bubbling air or oxygen through the solution. The reaction progress should be monitored by an appropriate technique like Thin Layer Chromatography (TLC).
- **Purification:** Upon completion of the reaction, the solvent is removed under reduced pressure. The resulting crude product is then purified using column chromatography on silica gel to isolate **7-Ethoxyrosmanol**.
- **Characterization:** The purified **7-Ethoxyrosmanol** is characterized by spectroscopic methods such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry to confirm its structure and purity. The obtained data should be consistent with the known structure of **7-Ethoxyrosmanol**.



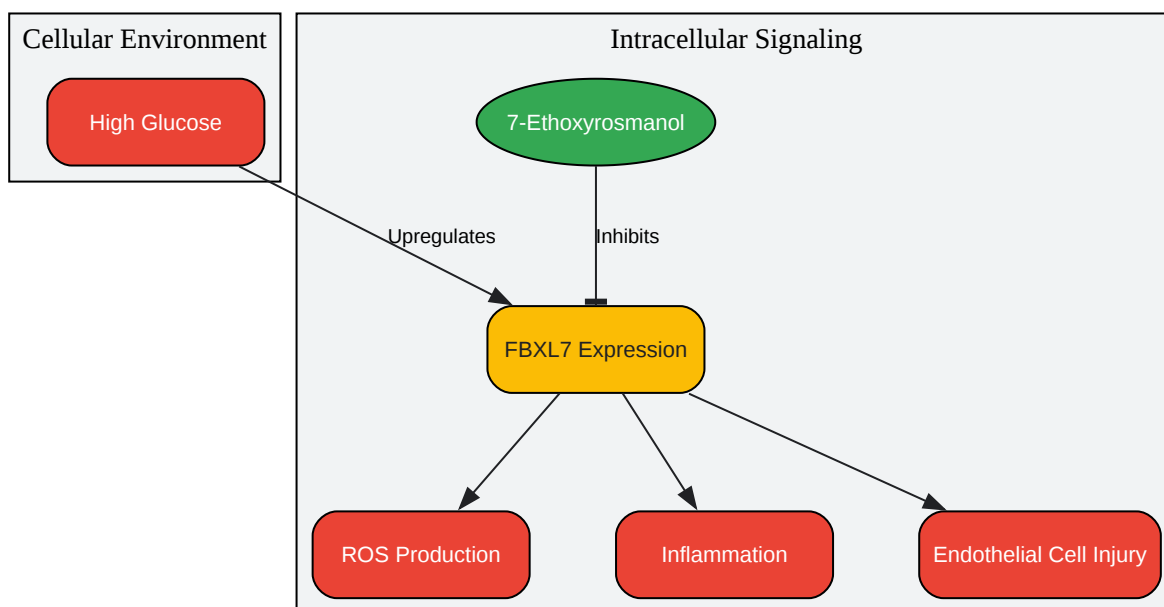
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Caption: Experimental workflow for the semi-synthesis of **7-Ethoxyrosmanol**.

## Biological Activity and Signaling Pathway

**7-Ethoxyrosmanol** has been shown to alleviate hyperglycemia-induced vascular endothelial dysfunction. This protective effect is mediated through the regulation of F-box/LRR-repeat protein 7 (FBXL7) expression.

High glucose levels in endothelial cells lead to an increase in the expression of FBXL7. This upregulation of FBXL7 is associated with cellular injury, inflammation, and the production of reactive oxygen species (ROS). **7-Ethoxyrosmanol** treatment has been found to inhibit the high glucose-induced increase in FBXL7 expression. By downregulating FBXL7, **7-Ethoxyrosmanol** mitigates the detrimental effects of high glucose, thereby reducing endothelial cell injury, inflammation, and ROS production. This suggests a potential therapeutic role for **7-Ethoxyrosmanol** in managing diabetic vascular complications.



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Caption: Signaling pathway of **7-Ethoxyrosmanol** in endothelial cells under high glucose.

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